

A Comprehensive Technical Guide to the Safe Handling of Piperonyl Chloride

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Compound of Interest

Compound Name: Piperonyl chloride

Cat. No.: B119993

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **piperonyl chloride** (CAS No. 20850-43-5). The information is compiled to ensure safe laboratory practices and to mitigate risks associated with the handling, storage, and disposal of this compound.

Disclaimer: This document is intended as a guide and should not replace a thorough review of the official Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional and regulatory safety protocols.

Chemical Identification and Properties

Piperonyl chloride, also known as 5-(chloromethyl)-1,3-benzodioxole, is a chemical intermediate used in the synthesis of various compounds. It is crucial to distinguish it from piperonyloyl chloride (CAS No. 25054-53-9), a different compound with distinct properties and hazards.

Table 1: Physical and Chemical Properties of **Piperonyl Chloride**

Property	Value	Source
CAS Number	20850-43-5	[1] [2]
Molecular Formula	C ₈ H ₇ ClO ₂	[1] [2]
Molar Mass	170.59 g/mol	[1] [2]
Appearance	Off-white powder	[3]
Melting Point	20.5°C	[1] [2]
Boiling Point	97-100°C @ 1mm Hg	[1] [2]
Density	1.32 g/cm ³	[1] [2]
Flash Point	93.9°C	[1]
Vapor Pressure	0.931 mmHg @ 25°C	[1]
Refractive Index	1.5660 (estimate)	[1]

Hazard Identification and Classification

Piperonyl chloride is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Table 2: GHS Hazard Statements for **Piperonyl Chloride**

Code	Statement
H301	Toxic if swallowed
H311	Toxic in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H330	Fatal if inhaled
H335	May cause respiratory irritation
H351	Suspected of causing cancer
Source:[4]	

Emergency Overview: This substance is an off-white powder that is moisture-sensitive.[3] It is dangerous, causing burns to the eyes, skin, digestive tract, and respiratory tract.[3] Target organs include the respiratory system, eyes, skin, and mucous membranes.[3]

Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure a safe working environment.

Handling

- Work in a well-ventilated area, preferably within a chemical fume hood.[4][5]
- Avoid the formation of dust and aerosols.[4]
- Do not breathe dust, vapor, mist, or gas.[3][4]
- Avoid contact with skin, eyes, and clothing.[3][4]
- Use non-sparking tools and take measures to prevent electrostatic discharge.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4][6]

- Wash hands and face thoroughly after handling.[\[4\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Ground and bond containers when transferring material.[\[7\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store locked up.[\[4\]](#)
- Store in a designated corrosives area, protected from moisture.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[\[8\]](#)[\[9\]](#)
- Ensure that eyewash stations and safety showers are located close to the workstation.[\[3\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

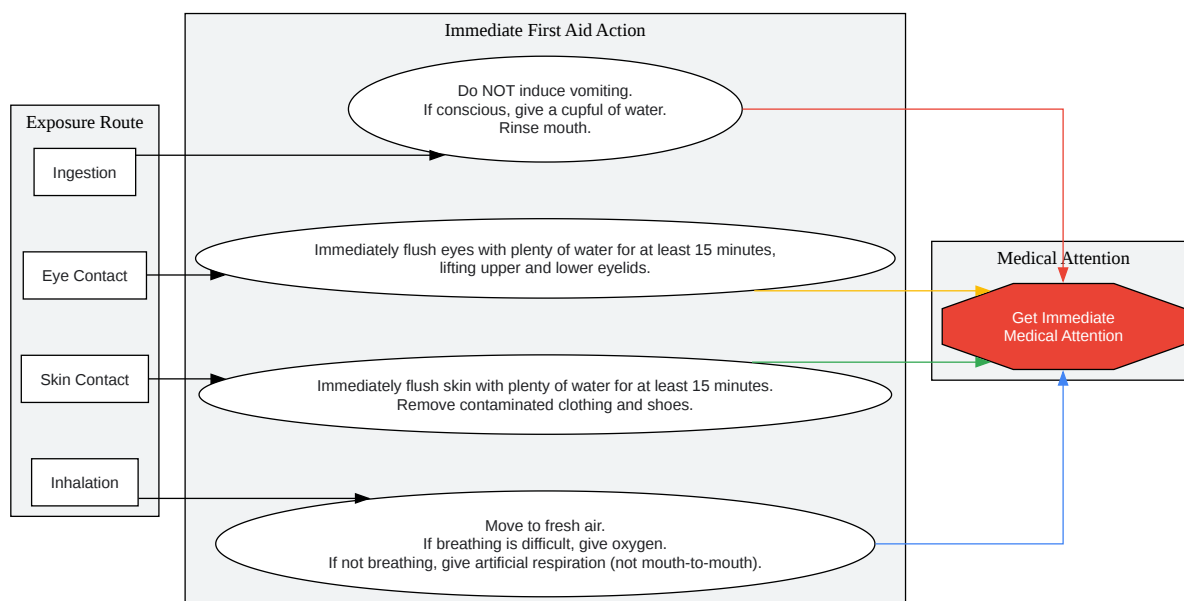
Appropriate PPE must be worn at all times when handling **piperonyl chloride** to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection	Specification	Source
Eye/Face	Wear tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be required in situations with a higher risk of splashing.	[3][4]
Skin	Wear chemical-impermeable and flame-resistant protective clothing. A lab coat is mandatory.	[3][4]
Hands	Handle with chemical-resistant gloves (e.g., neoprene or butyl rubber). Gloves must be inspected before use and replaced if damaged. Wash and dry hands after use.	[3][4][5]
Respiratory	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., type P3) approved under NIOSH/MSHA or European Standard EN 149.	[3][4]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Seek medical attention immediately in all cases of exposure.[3]



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Caption: First aid procedures for **piperonyl chloride** exposure.

- Inhalation: Remove the victim to fresh air immediately.[3] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration using a suitable mechanical device (e.g., bag and mask).[3] Do not use mouth-to-mouth resuscitation.[3][4] Get medical aid immediately.[3]

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[3] Get medical aid immediately.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Do not allow the victim to rub or close their eyes.[3] Get medical aid immediately.[3]
- Ingestion: Do NOT induce vomiting.[3][4] If the victim is conscious and alert, give a cupful of water and rinse their mouth.[3][4] Never give anything by mouth to an unconscious person.[3][4] Get medical aid immediately.[3]

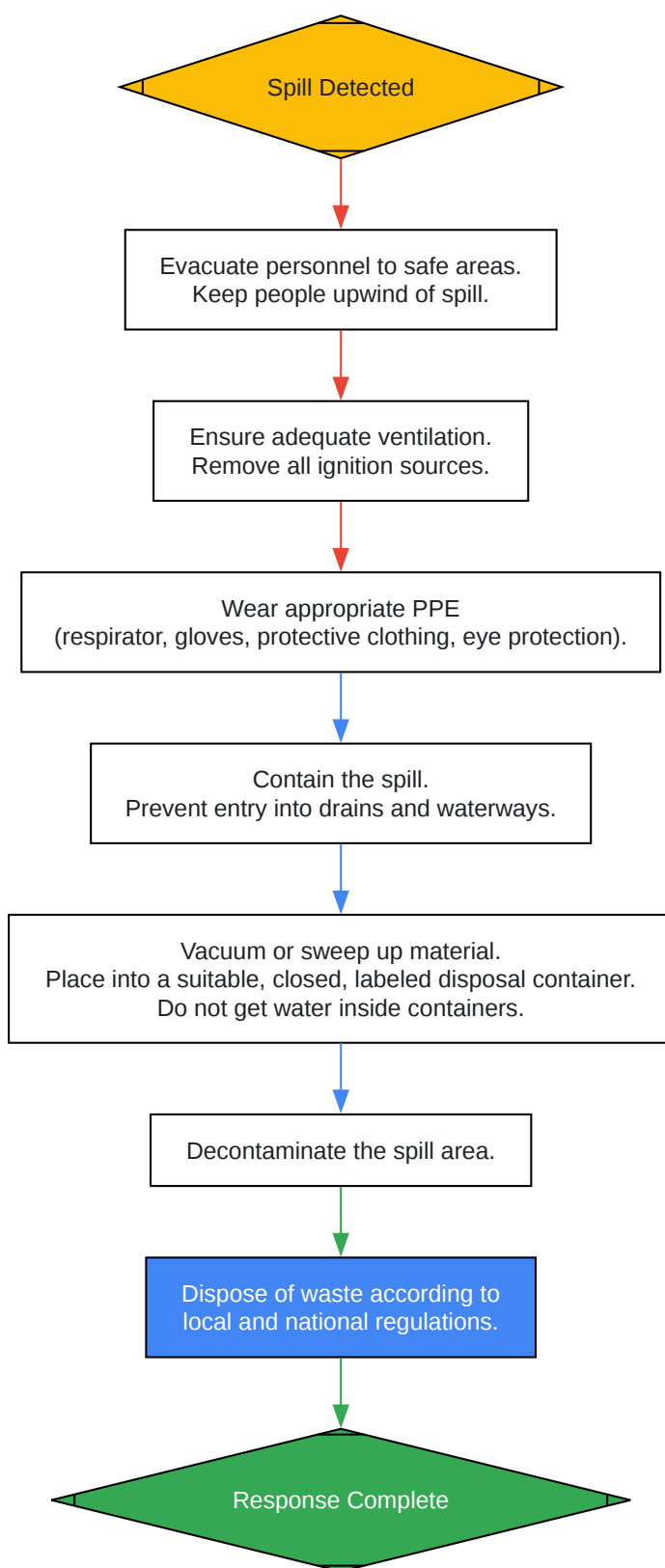
Fire Fighting and Accidental Release Measures

Fire Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Unsuitable Extinguishing Media: DO NOT USE WATER, as the substance may react with it.[3][10]
- Specific Hazards: During a fire, irritating and highly toxic gases (such as hydrogen chloride and phosgene) may be generated through thermal decomposition or combustion.[3][10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand mode (MSHA/NIOSH approved or equivalent) and full protective gear.[3][4]

Accidental Release Measures

In case of a spill, follow a structured emergency procedure to contain and clean the area safely.



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Caption: Workflow for responding to an accidental spill of **piperonyl chloride**.

- Personal Precautions: Avoid dust formation and contact with the substance.[4] Use the personal protective equipment outlined in Section 4.[3][4]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains, as it may be toxic to aquatic life.[4][11]
- Containment and Cleanup: Carefully vacuum or sweep up the spilled material and place it into a suitable, closed, and labeled container for disposal.[3] Avoid generating dusty conditions.[3] Do not allow water to come into contact with the spilled material or enter the container.[3]

Toxicity and Ecological Information

- Toxicity Data: Specific LD50 and LC50 data for **piperonyl chloride** are not readily available in the provided search results.[3] However, it is classified as toxic if swallowed or in contact with skin, and fatal if inhaled.[4]
- Carcinogenicity: It is suspected of causing cancer.[4] It is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[3]
- Ecological Information: Data on toxicity to fish, daphnia, algae, and microorganisms are not available.[4] Discharge into the environment must be avoided.[4]

Disposal Considerations

Dispose of **piperonyl chloride** and its containers in accordance with all applicable local, state, and federal regulations.[4] The material should be sent to an appropriate treatment and disposal facility.[4] Do not mix with other waste. Handle uncleaned containers as you would the product itself.[12]

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References

- 1. PIPERONYL CHLORIDE [chembk.com]
- 2. Piperonyl chloride CAS#: 20850-43-5 [m.chemicalbook.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. echemi.com [echemi.com]
- 5. benchchem.com [benchchem.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. nj.gov [nj.gov]
- 11. bg.cpachem.com [bg.cpachem.com]
- 12. merckmillipore.com [merckmillipore.com]
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